

A Comprehensive Guide to the Proper Disposal of 4-(1-Azepanyl)-1-butanol

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Compound of Interest

Compound Name: 4-(1-Azepanyl)-1-butanol

CAS No.: 114960-98-4

Cat. No.: B058371

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This document provides a detailed, step-by-step protocol for the safe handling and proper disposal of **4-(1-Azepanyl)-1-butanol** (CAS No. 114960-98-4). As drug development professionals, our commitment to safety and environmental stewardship is paramount. This guide is structured to provide not just procedural instructions, but also the scientific rationale behind them, ensuring a culture of safety and compliance within the laboratory. The procedures outlined are based on established principles of chemical waste management and are designed to meet or exceed regulatory requirements.

Section 1: Hazard Identification and Chemical Profile

Before handling any chemical, a thorough understanding of its properties and potential hazards is essential. **4-(1-Azepanyl)-1-butanol** is a bifunctional molecule, possessing both a tertiary amine (the azepane ring) and a primary alcohol (the butanol chain). This structure informs its chemical reactivity, potential hazards, and consequently, its disposal requirements.

While a comprehensive, peer-reviewed toxicological profile for this specific compound is not widely published, its hazard classification can be inferred from available data and the

properties of its constituent functional groups.

Table 1: Chemical and Hazard Profile of **4-(1-Azepanyl)-1-butanol**

Property	Value	Source
CAS Number	114960-98-4	[1][2]
Molecular Formula	C10H21NO	[1][2]
Molecular Weight	171.28 g/mol	[1]
Known Hazards	Irritant	[1]
GHS Hazard Statements	H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.	[1]
Inferred Hazards	Flammable (based on butanol structure).[3][4][5]Biologically Active (based on azepane motif).[6][7][8]	N/A

The butanol component suggests the compound may be a flammable liquid with the potential to cause respiratory irritation or drowsiness.[3][9][10] The azepane ring is a common motif in pharmacologically active compounds, implying that this chemical should be considered biologically active and its release into the environment must be avoided.[7][11] Therefore, it must be treated as a hazardous waste stream.

Section 2: Immediate Safety Protocols & Personal Protective Equipment (PPE)

Given the known and inferred hazards, stringent safety measures are required when handling **4-(1-Azepanyl)-1-butanol**, including during disposal preparation.

Required PPE:

- Eye Protection: Chemical splash goggles are mandatory. Causes serious eye irritation.[1]

- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before use. May cause an allergic skin reaction.[1]
- Body Protection: A flame-resistant lab coat and closed-toe shoes are required.
- Work Area: All handling should occur within a certified chemical fume hood to minimize inhalation exposure.

First Aid for Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][12]
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[12]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[3][12]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[4][10]

Section 3: Waste Segregation and Chemical Incompatibility

Proper segregation is the cornerstone of safe chemical waste management. Mixing incompatible waste streams can lead to violent chemical reactions, fires, or the generation of toxic gases.

Core Principle: **4-(1-Azepanyl)-1-butanol** waste must be collected in a dedicated, properly labeled hazardous waste container. Do not mix it with other waste streams unless compatibility has been verified by an EHS professional.

Incompatible Materials to Avoid:

- Strong Oxidizing Agents (e.g., Nitric Acid, Perchlorates, Peroxides): The alcohol group can be oxidized, potentially leading to a highly exothermic or explosive reaction.
- Strong Acids (e.g., Hydrochloric Acid, Sulfuric Acid): The basic azepane nitrogen will undergo a vigorous acid-base neutralization reaction, generating heat.
- Acid Chlorides and Acid Anhydrides: These will react with the alcohol group, often violently.
[13]

This waste should be categorized as a flammable, organic, non-halogenated solvent waste stream containing nitrogen.

Section 4: Step-by-Step Disposal Procedure

Disposal of **4-(1-Azepanyl)-1-butanol** must be managed through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.
[14][15] Under no circumstances should this chemical be disposed of down the drain or in the regular trash.
[14][15][16]

Step 4.1: Waste Collection and Containerization

- Select an Appropriate Container: Use a clean, sealable container that is chemically compatible with the waste. A high-density polyethylene (HDPE) or glass bottle is recommended. The original product container is often the best choice.
[15] Ensure the container is free from damage or leaks.
[17]
- Transfer the Waste: Carefully pour the waste **4-(1-Azepanyl)-1-butanol**, including any contaminated solvents from reaction workups or rinsates, into the designated waste container using a funnel. Perform this transfer inside a chemical fume hood.
- Leave Headspace: Do not fill the container to more than 90% capacity. This headspace allows for vapor expansion and reduces the risk of spills.
- Secure the Container: Tightly seal the container lid. Keep the container closed at all times except when adding waste.
[14][15]

Step 4.2: Labeling the Waste Container

Proper labeling is a critical safety and regulatory requirement. Your EHS department will provide official hazardous waste tags.

- Attach the Label: As soon as the first drop of waste enters the container, affix a hazardous waste label.[\[15\]](#)
- Complete the Label: Clearly and legibly write the following information:
 - The words "Hazardous Waste".[\[18\]](#)
 - Full Chemical Name: "Waste **4-(1-Azepanyl)-1-butanol**".
 - List all components and their approximate percentages, including any solvents (e.g., "Methanol 50%, **4-(1-Azepanyl)-1-butanol** 50%").
 - Hazard Information: Check the appropriate hazard boxes (e.g., Flammable, Irritant).
 - Generator Information: Your name, lab location (building and room number), and the date accumulation started.

Step 4.3: Storage in a Satellite Accumulation Area (SAA)

- Designate an SAA: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[\[14\]](#)[\[18\]](#) Do not move waste between different rooms for storage.[\[14\]](#)
- Use Secondary Containment: Place the waste container inside a larger, chemically resistant secondary container (e.g., a spill tray) to contain any potential leaks.[\[17\]](#)[\[19\]](#)
- Segregate Incompatibles: Ensure the SAA stores this waste away from the incompatible materials listed in Section 3.

Step 4.4: Arranging for Final Disposal

- Monitor Accumulation: Do not accumulate more than 55 gallons of total hazardous waste in your SAA.[\[14\]](#)[\[15\]](#)

- Request Pickup: Once the waste container is full (or before the 12-month accumulation time limit is reached), submit a waste pickup request to your institution's EHS department following their specific procedures.[14]
- Do Not Transport: Laboratory personnel should never transport hazardous waste across campus. This must be done by trained EHS staff.[15]

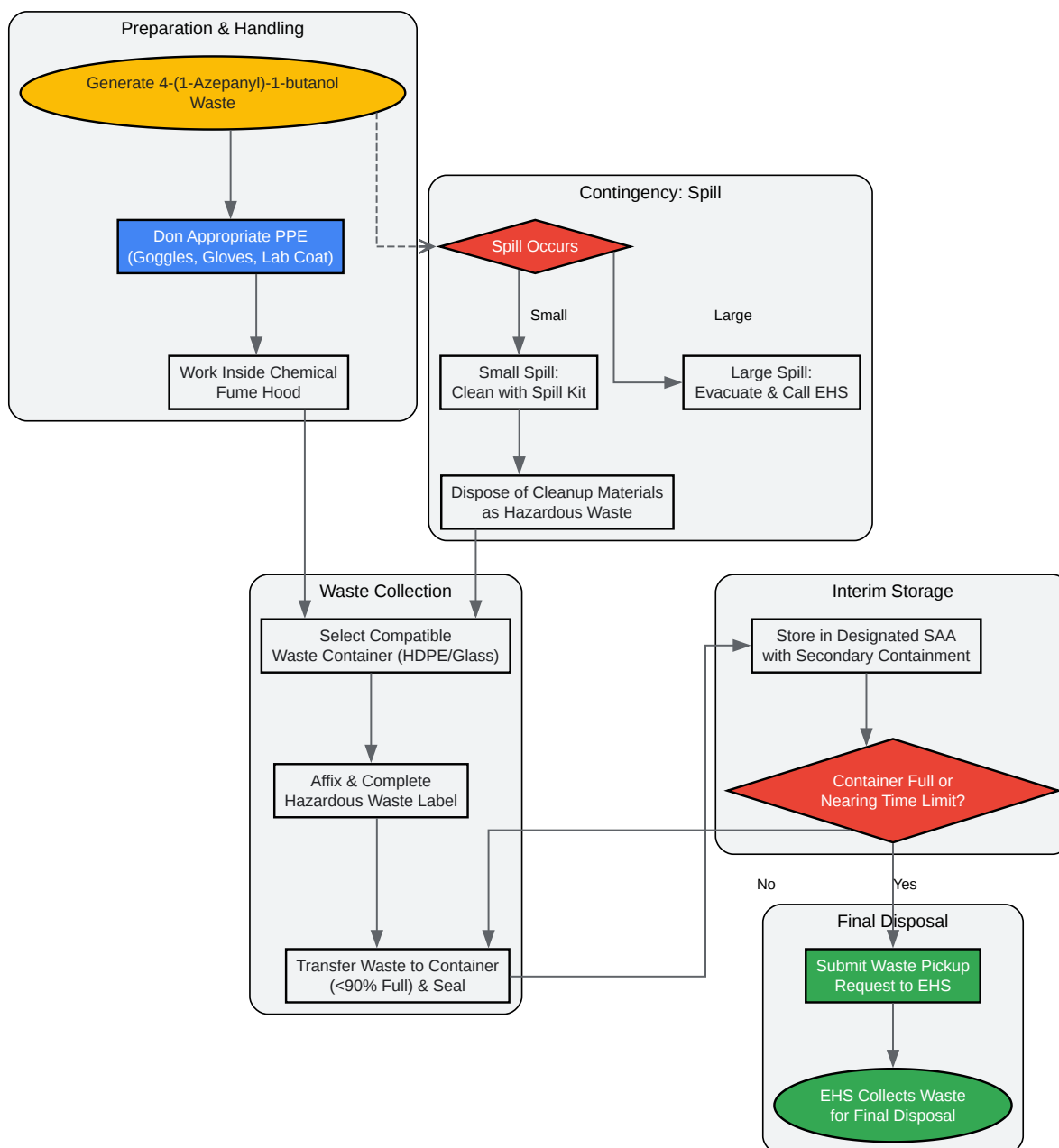
Section 5: Spill Management

Immediate and correct response to a spill is vital to prevent injury and environmental contamination.

- Small Spill (manageable by lab personnel):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an absorbent material suitable for flammable liquids (e.g., vermiculite or a commercial spill pad).
 - Collect the contaminated absorbent material using non-sparking tools.
 - Place the collected material into a sealed, labeled hazardous waste container.
 - Clean the spill area with soap and water.
 - All materials used in the cleanup must be disposed of as hazardous waste.[15]
- Large Spill (or any spill you are not comfortable handling):
 - Evacuate the immediate area.
 - Alert others and prevent entry into the spill zone.
 - If there is a fire or medical emergency, call emergency services.
 - Contact your institution's EHS department immediately for cleanup assistance.[15]

Section 6: Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-(1-Azepanyl)-1-butanol**.



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Caption: Decision workflow for handling and disposing of **4-(1-Azepanyl)-1-butanol** waste.

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